Spectroscopic Profile of Methyl 1H-azepine-4-carboxylate: A Predictive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Methyl 1H-azepine-4-carboxylate*
CAS No.:	*116407-43-3*
Cat. No.:	*B569627*

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Abstract

This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic characteristics of **Methyl 1H-azepine-4-carboxylate**. Due to a lack of published experimental data for this specific molecule, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), supported by data from analogous structures, to construct a reliable predictive profile. This guide is intended for researchers, scientists, and professionals in drug development and synthetic chemistry who require a foundational understanding of the spectroscopic properties of this unsaturated seven-membered nitrogen heterocycle. We detail the predicted chemical shifts, coupling constants, vibrational frequencies, and mass fragmentation patterns, providing the rationale behind these predictions to ensure scientific integrity and utility in a research setting.

Introduction and Molecular Structure

The 1H-azepine ring is a seven-membered, unsaturated nitrogen-containing heterocycle. As an 8π-electron system, it is non-aromatic and adopts a boat-like conformation to avoid anti-

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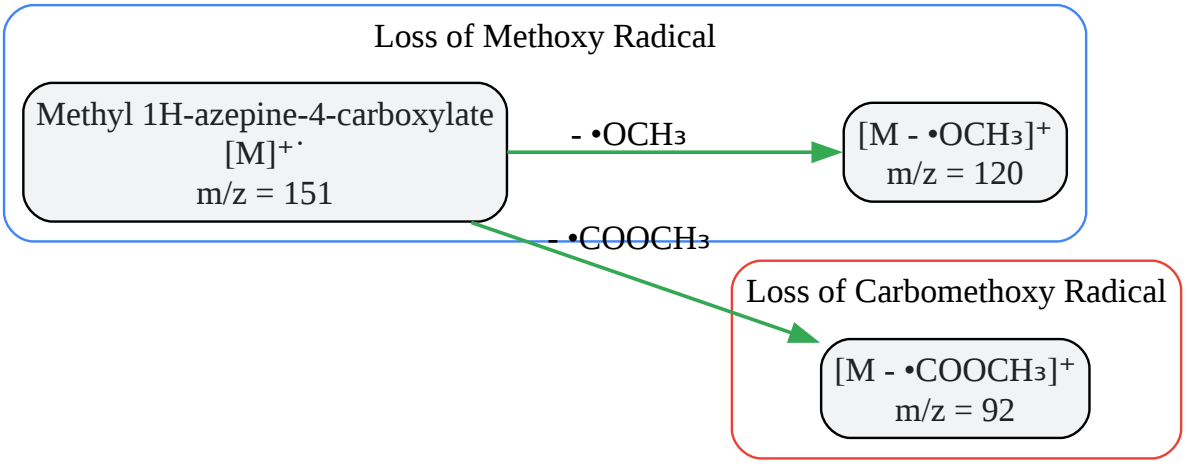
aromatic destabilization.[1] The introduction of a methyl carboxylate group at the C4 position creates **Methyl 1H-azepine-4-carboxylate**, a molecule with a conjugated π-system influenced by both the nitrogen lone pair and the electron-withdrawing ester functionality.

Understanding the spectroscopic signature of this molecule is crucial for its identification, purity assessment, and structural elucidation in synthetic and medicinal chemistry applications. This guide establishes a predicted spectroscopic baseline for this compound.



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